

# Essential Safety and Logistical Information for Handling SARS-CoV-2

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This guide provides crucial safety protocols and operational plans for laboratory personnel, including researchers, scientists, and drug development professionals, engaged in work involving SARS-CoV-2, the virus that causes COVID-19. Adherence to these procedures is vital for minimizing the risk of exposure and ensuring a safe laboratory environment. All protocols are based on current recommendations from leading health authorities, including the Centers for Disease Control and Prevention (CDC), the World Health Organization (WHO), and the Occupational Safety and Health Administration (OSHA).

A foundational principle for all laboratory work with SARS-CoV-2 is the completion of a site-specific and activity-specific risk assessment.[1][2][3][4] This assessment will inform the specific biosafety level, personal protective equipment (PPE), and engineering controls required for each experimental procedure.

## Biosafety Levels

For activities involving SARS-CoV-2, the following biosafety levels (BSL) are recommended:

- Biosafety Level 2 (BSL-2): Recommended for non-propagative diagnostic work, such as sequencing and nucleic acid amplification tests (NAAT), on clinical specimens.[2] Standard precautions should be followed when handling all clinical specimens.[1][5]
- Biosafety Level 3 (BSL-3): Recommended for all propagative work, including virus culture, isolation, or neutralization assays.[2][6] Procedures with a high likelihood of generating aerosols or droplets should also be conducted in a BSL-3 facility.[1][3]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and will be determined by the risk assessment. The following tables summarize the recommended PPE for different laboratory settings and the performance of various types of protective equipment.

Table 1: Recommended PPE for Handling SARS-CoV-2

PPE Component	BSL-2 Laboratory	BSL-3 Laboratory
Gloves	Disposable nitrile or latex gloves (double-gloving may be required based on risk assessment)	Double gloves (nitrile or latex with extended cuffs)
Lab Coat/Gown	Disposable or dedicated reusable solid-front gown with closed cuffs	Solid-front, disposable or dedicated reusable gown
Eye Protection	Safety glasses with side shields or goggles	Goggles or a face shield
Respiratory Protection	Not typically required for routine procedures, but a surgical mask may be used based on risk assessment	N95 respirator or a powered air-purifying respirator (PAPR)
Footwear	Closed-toe shoes	Dedicated or disposable shoe covers

Table 2: Filtration Efficiency of Common Respiratory Protection

Respirator/Mask Type	Filtration Efficiency	Key Considerations
N95 Respirator	≥95% of airborne particles (0.1-0.3 microns) <sup>[7][8]</sup>	Requires fit testing for optimal protection.
KN95/KF94 Respirators	Variable, with some meeting ≥95% filtration, but performance can be inconsistent <sup>[9]</sup>	Ensure sourcing from reputable manufacturers.
Surgical Masks	52-77% fitted filtration efficiency <sup>[9]</sup>	Primarily protects against splashes and sprays; offers less protection against aerosols.
Cloth Masks	47-55% fitted filtration efficiency <sup>[9]</sup>	Not recommended for laboratory use when handling infectious materials.

Table 3: Chemical Resistance of Common Glove Materials to Disinfectants

Chemical Disinfectant	Nitrile Gloves	Latex Gloves
Ethanol (70%)	Excellent	Good
Isopropyl Alcohol (70%)	Excellent	Good
Sodium Hypochlorite (10% Bleach)	Good	Fair
Hydrogen Peroxide (3%)	Excellent	Good

This table provides general guidance. It is essential to consult the glove manufacturer's specific chemical resistance data.

## Experimental Protocols

### Protocol for Donning and Doffing PPE

Proper donning and doffing procedures are critical to prevent self-contamination. The following are generalized protocols; laboratories should develop and provide training on their specific procedures.

#### Donning PPE (BSL-2)

- Perform hand hygiene.
- Don a disposable gown, ensuring it is securely fastened.
- Don a surgical mask or N95 respirator, as determined by the risk assessment. Ensure a proper fit.
- Don eye protection (goggles or face shield).
- Don gloves, ensuring they overlap the cuffs of the gown.

#### Doffing PPE (BSL-2)

- Remove gloves using the glove-in-glove technique.
- Perform hand hygiene.
- Remove the gown by carefully rolling it away from the body.
- Perform hand hygiene.
- Remove eye protection.
- Remove the mask or respirator.
- Perform hand hygiene.

#### Donning PPE (BSL-3)

- Don scrubs and dedicated footwear.
- Don the inner pair of gloves.

- Don a solid-front gown.
- Don an N95 respirator or PAPR hood.
- Don eye protection (if not integrated into the PAPR).
- Don the outer pair of gloves, ensuring they overlap the gown cuffs.

#### Doffing PPE (BSL-3)

- Decontaminate the outer pair of gloves before removal.
- Remove the outer pair of gloves.
- Remove the gown.
- Remove eye protection.
- Exit the BSL-3 laboratory into an anteroom.
- Remove the respirator or PAPR hood.
- Remove the inner pair of gloves.
- Perform hand hygiene.

## Operational Plan for Waste Disposal

All waste generated from the handling of SARS-CoV-2 must be treated as biohazardous waste.

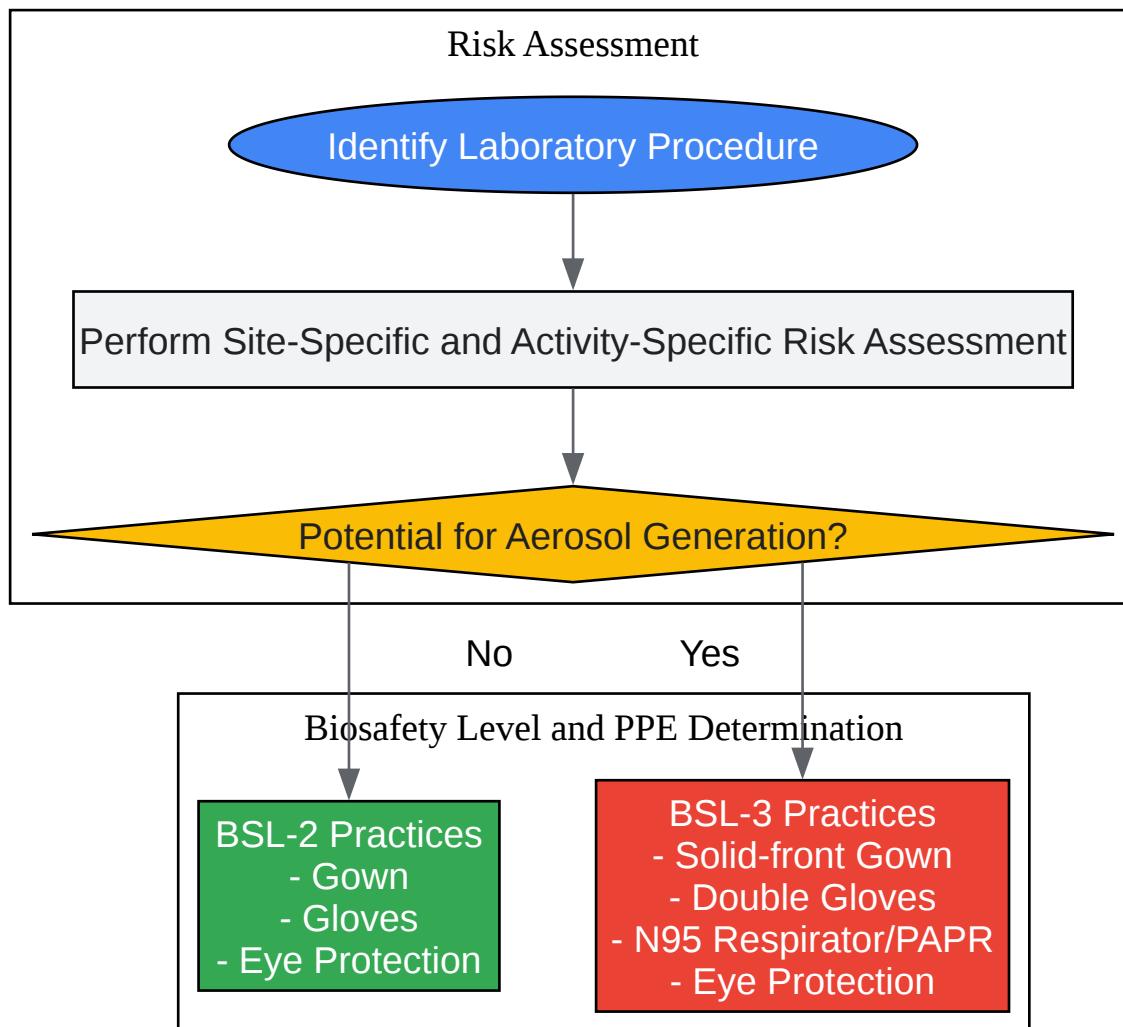
[3][10]

- Segregation: At the point of generation, all contaminated disposable items (e.g., gloves, gowns, pipette tips) must be placed in a designated biohazard bag. Sharps must be placed in a puncture-resistant sharps container.[3]
- Packaging: Biohazard bags should be securely closed when three-quarters full. The exterior of the bag or container should be decontaminated before removal from the laboratory.[10]

- Treatment: All biohazardous waste must be decontaminated before disposal, typically by autoclaving.[5][11]
- Disposal: After decontamination, the waste can be disposed of in accordance with institutional and local regulations for medical waste.[12]

## Visualizations

Below are diagrams illustrating key operational workflows for handling SARS-CoV-2 in a laboratory setting.



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Caption: PPE selection workflow based on risk assessment.

**Donning Sequence (BSL-2)**

1. Hand Hygiene

2. Gown

3. Mask/Respirator

4. Eye Protection

5. Gloves

**Doffing Sequence (BSL-2)**

1. Gloves

2. Hand Hygiene

3. Gown

4. Hand Hygiene

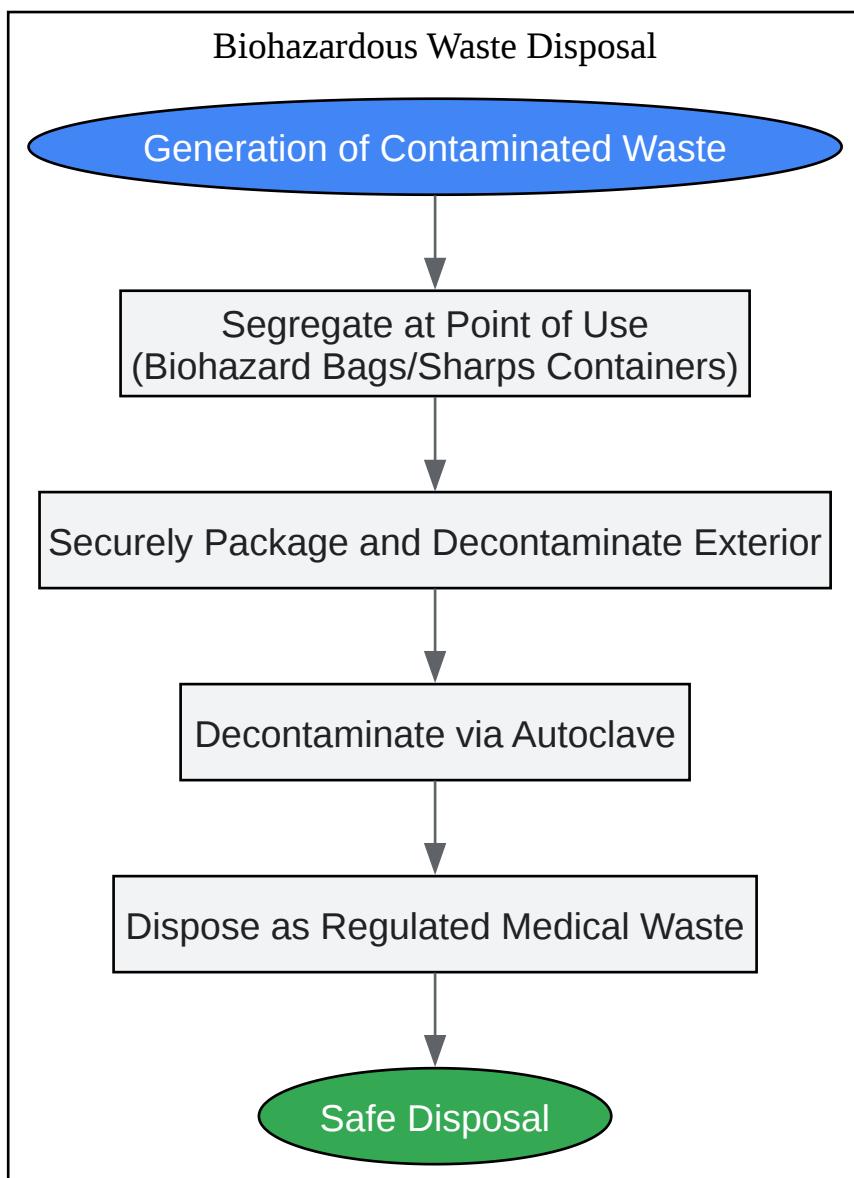
5. Eye Protection

6. Mask/Respirator

7. Hand Hygiene

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Caption: Donning and doffing sequence for BSL-2.



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Caption: Biohazardous waste disposal workflow.

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